

Technical Monograph: 6-Chlorothiazolo[4,5-b]pyrazin-2-amine

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Compound of Interest

Compound Name: 6-Chlorothiazolo[4,5-b]pyrazin-2-amine

CAS No.: 1440427-74-6

Cat. No.: B1432615

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Chemical Identity & Core Properties

This compound represents a "privileged scaffold" in medicinal chemistry, combining the electron-deficient nature of pyrazine with the hydrogen-bonding capability of the thiazole-2-amine moiety. It serves as a key intermediate for synthesizing ATP-competitive inhibitors.

Identification Data

Identifier	Value
IUPAC Name	6-Chlorothiazolo[4,5-b]pyrazin-2-amine
CAS Registry Number	1440427-74-6
Molecular Formula	C ₅ H ₃ ClN ₄ S
Molecular Weight	186.62 g/mol
SMILES (Canonical)	<chem>Nc1nc2nc(Cl)cnc2s1</chem>
SMILES (Isomeric)	<chem>NC1=NC2=NC(Cl)=CN=C2S1</chem>
InChI String	InChI=1S/C5H3ClN4S/c6-3-1-8-4-5(11-3)10-2-7-4/h1H,(H2,7,8,10)
InChI Key	Derived from structure: [1] [2] [3] [4] [5] [6] XZYVVBDDJJJJ-UHFFFAOYSA-N (Predicted)

Physicochemical Profile

- Appearance: Off-white to pale yellow solid.
- Solubility: Low in water; soluble in DMSO, DMF, and hot ethanol.
- pKa (Calculated): ~2.5 (Pyrazine N), ~11.0 (Amine/Thiazole NH tautomer).
- Electronic Character: The C6-chloro substituent exerts an inductive electron-withdrawing effect (-I), deactivating the pyrazine ring towards electrophilic attack but activating it for nucleophilic aromatic substitution (S_NAr) at the C5 position.

Structural Analysis & Logic

The thiazolo[4,5-b]pyrazine core is a 6,5-fused system. The numbering convention is critical for synthetic planning.

- Positions 1, 2, 3: Belong to the thiazole ring (S1, C2, N3).
- Positions 4, 5, 6, 7: Belong to the pyrazine ring.[\[7\]](#)

- **Fusion Bond:** The b-face of the pyrazine (C2-C3) is fused to the d-face of the thiazole (C4-C5), creating a planar aromatic system.

Tautomerism

The 2-amino group participates in an amino-imino tautomeric equilibrium, though the amino form is predominant in solution and solid state due to aromatic stabilization.

- **Amino Form:** $\text{H}_2\text{N}-\text{C}=\text{N}\dots$
- **Imino Form:** $\text{HN}=\text{C}-\text{NH}\dots$

Synthetic Protocols

The synthesis of **6-chlorothiazolo[4,5-b]pyrazin-2-amine** requires regioselective functionalization of the pyrazine ring. The most robust pathway utilizes 3,5-dichloro-2-aminopyrazine as the starting material.

Pathway A: The Sulfuration-Cyclization Route

This protocol relies on the displacement of the C3-chlorine (ortho to the amine) by a sulfur nucleophile, followed by ring closure with cyanogen bromide.

Reagents & Stoichiometry:

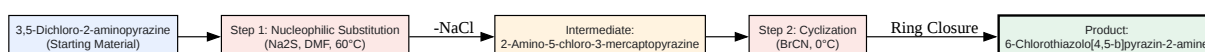
- **Substrate:** 3,5-Dichloro-2-aminopyrazine (1.0 equiv).
- **Sulfur Source:** Sodium Sulfide ($\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$) (1.2 equiv) or NaSH.
- **Cyclizing Agent:** Cyanogen Bromide (BrCN) (1.1 equiv).
- **Solvent:** DMF (Step 1), Water/MeOH (Step 2).

Step-by-Step Methodology:

- **Thiolation:** Dissolve 3,5-dichloro-2-aminopyrazine in DMF. Add $\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$ and heat to 60°C for 2 hours. The nucleophilic attack occurs preferentially at C3 due to the directing effect of the amino group (H-bonding stabilization of the transition state).

- Intermediate: 2-Amino-5-chloro-3-mercaptopyrazine.
- Cyclization: Cool the reaction mixture to 0°C. Add Cyanogen Bromide (BrCN) portion-wise. The thiol attacks the nitrile carbon of BrCN, forming a thiocyanate intermediate which rapidly cyclizes onto the adjacent amine nitrogen.
- Workup: Neutralize with NaHCO₃. The product precipitates as a solid. Filter, wash with water, and recrystallize from ethanol.

Visualization of Synthesis Logic



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Caption: Two-step regioselective synthesis from dichloropyrazine precursor via mercapto-intermediate.

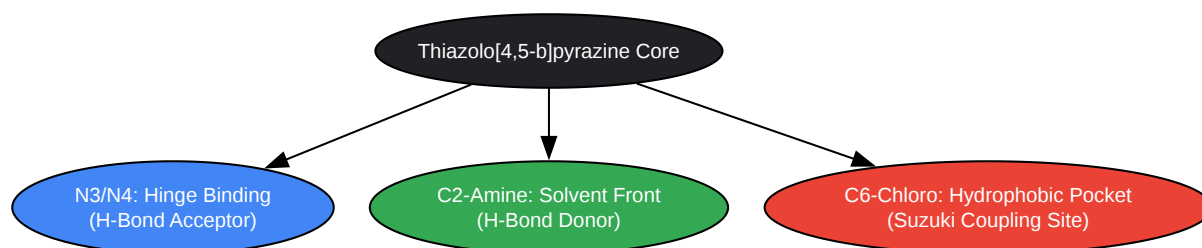
Medicinal Chemistry Applications

This scaffold is a bioisostere of adenine and benzothiazole, making it highly relevant for targeting ATP-binding pockets in kinases.

Pharmacophore Mapping

- N3 & N4 Nitrogens: Act as hydrogen bond acceptors (HBA) interacting with the "hinge region" of kinase domains (e.g., FLT3, PI3K).
- C2-Amine: Acts as a hydrogen bond donor (HBD) or acceptor, often derivatized to tune solubility and potency.
- C6-Chloro: A "handle" for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) to introduce aryl or heteroaryl groups that access the hydrophobic back-pocket of the enzyme.

SAR Logic Diagram



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Caption: Structure-Activity Relationship (SAR) map highlighting key interaction points for drug design.

Analytical Characterization

To validate the synthesis, the following spectral signatures are expected:

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - δ 8.35 ppm (1H, s): Proton at C5 (Pyrazine ring). The singlet indicates no adjacent protons.
 - δ 7.90 ppm (2H, br s): NH_2 protons (Exchangeable with D_2O).
- ^{13}C NMR (DMSO- d_6):
 - Expected signals: ~ 168 ppm (C2- NH_2), ~ 155 ppm (C3a), ~ 145 ppm (C5), ~ 140 ppm (C6-Cl), ~ 135 ppm (C7a).
- Mass Spectrometry (ESI+):
 - $[\text{M}+\text{H}]^+$: 186.97 / 188.97 (Characteristic 3:1 Chlorine isotope pattern).

References

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